

Advanced Application Note: 4-Cyclopropyl-2-fluoro-3-methylpyridine

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Compound of Interest

Compound Name: 4-Cyclopropyl-2-fluoro-3-methylpyridine

Cat. No.: B13395955

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CAS: 2586126-09-0 | Formula: C₉H₁₀FN | MW: 151.18 g/mol

Executive Summary

4-Cyclopropyl-2-fluoro-3-methylpyridine represents a "privileged scaffold" in modern medicinal chemistry, specifically designed to address the "escape from flatland" challenge while maintaining metabolic robustness. This building block integrates three critical design elements:

- **2-Fluoro Handle:** A highly activated site for Nucleophilic Aromatic Substitution (S_NAr), enabling rapid library diversification.
- **3-Methyl "Twist":** Provides essential steric bulk to induce atropisomerism or lock bioactive conformations, while serving as a handle for late-stage benzylic functionalization.
- **4-Cyclopropyl Group:** Enhances lipophilicity (modulation) and metabolic stability compared to an ethyl or isopropyl group, while introducing character to improve solubility and target selectivity.

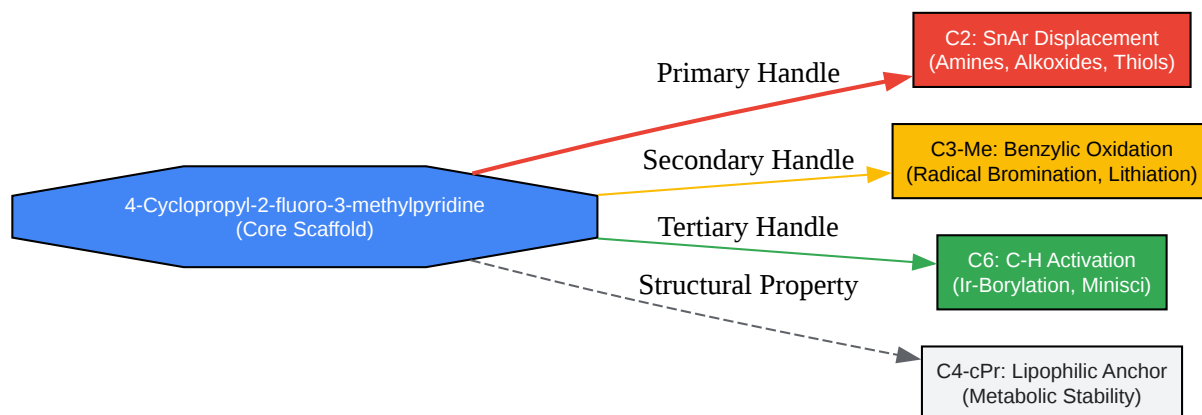
This guide details the synthesis, reactivity, and application protocols for this compound, tailored for high-throughput medicinal chemistry and process development.

Part 1: Structural Analysis & Reactivity Profile

The reactivity of **4-cyclopropyl-2-fluoro-3-methylpyridine** is governed by the interplay between the electron-deficient pyridine ring and the steric environment of the 3,4-substituents.

Reactivity Heatmap

- **C2-Position (Fluorine):**High Reactivity. The electronegative nitrogen and electron-withdrawing nature of the ring make this highly susceptible to S_NAr . The 3-methyl group provides ortho-steric hindrance, which can be leveraged to tune selectivity against smaller nucleophiles.
- **C3-Position (Methyl):**Moderate Reactivity. Benzylic C-H bonds are accessible for radical bromination or lateral lithiation, though the adjacent 2-F and 4-cPr groups require careful base selection to avoid benzyne formation or ring opening.
- **C4-Position (Cyclopropyl):**Stable/Modulator. Generally inert under standard coupling conditions. It acts as an electron-donating group (via hyperconjugation) relative to the ring, slightly deactivating the C2 position compared to a 4-H analog, but significantly increasing lipophilicity.
- **C6-Position (C-H):**Latent Reactivity. The most sterically accessible site for Ir-catalyzed C-H borylation or Minisci-type radical additions.



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Figure 1: Reactivity landscape of the **4-cyclopropyl-2-fluoro-3-methylpyridine** scaffold.

Part 2: Synthesis of the Building Block

While commercially available (e.g., CAS 2586126-09-0), in-house synthesis is often required for scale-up or isotopologue preparation. The most robust route utilizes 4-bromo-2-fluoro-3-methylpyridine as the divergent precursor.

Protocol: Palladium-Catalyzed Cyclopropylation

Objective: Conversion of 4-bromo-2-fluoro-3-methylpyridine to the 4-cyclopropyl derivative.

Reagents:

- Substrate: 4-Bromo-2-fluoro-3-methylpyridine (1.0 equiv)
- Coupling Partner: Cyclopropylboronic acid (1.5 equiv) or Potassium cyclopropyltrifluoroborate (1.5 equiv)
- Catalyst:
(5 mol%) + Tricyclohexylphosphine (
) (10 mol%) or

(5 mol%)

- Base:

(3.0 equiv)

- Solvent: Toluene/Water (10:1) or 1,4-Dioxane/Water (4:1)

Step-by-Step Methodology:

- Inertion: Charge a reaction vessel with the aryl bromide, cyclopropylboronic acid, and base. Evacuate and backfill with Argon ().
- Solvation: Add degassed solvent mixture.
- Catalyst Addition: Add the Pd catalyst and ligand under a positive stream of Argon.
- Reaction: Heat to 100°C for 12–16 hours. Monitor by LCMS (Target Mass: 151.1 [M+H]⁺).
 - Note: The steric bulk of the 3-methyl group may require higher catalyst loading or longer reaction times compared to non-methylated analogs.
- Workup: Cool to RT, filter through Celite, dilute with EtOAc, and wash with brine.
- Purification: Silica gel chromatography (0-10% EtOAc/Hexanes). The product is a low-melting solid or oil.

Part 3: Application Protocols

Protocol A: Regioselective S_NAr Diversification (C2 Functionalization)

Context: The 2-fluoro group is an excellent leaving group. This protocol is optimized for attaching amines (piperazines, morpholines) common in kinase inhibitors.

Mechanism: The 3-methyl group exerts a "steric lock," often preventing rotation of the newly formed C-N bond, which can be exploited to separate atropisomers if the nucleophile is chiral

or bulky.

Procedure:

- Dissolution: Dissolve **4-cyclopropyl-2-fluoro-3-methylpyridine** (1.0 equiv) in anhydrous DMSO or NMP (0.2 M).
- Nucleophile Addition: Add the amine (1.2 equiv) and DIPEA (2.0 equiv).
 - Tip: For weak nucleophiles (e.g., anilines), use NaH (1.1 equiv) in DMF at 0°C instead of DIPEA.
- Thermal Activation: Heat to 80–120°C.
 - Critical Control Point: Monitor closely.^[1] The 3-methyl group slows the reaction rate compared to 2-fluoropyridine (). If conversion is stalled, add CsF (1.0 equiv) to accelerate the reaction via the "salt effect" and scavenge HF.
- Isolation: Pour into water, extract with EtOAc.

Protocol B: Lateral Lithiation & Electrophilic Trapping (C3-Methyl Functionalization)

Context: Functionalizing the methyl group allows for the construction of fused ring systems (e.g., azaindoles) or chain extension.

Challenges: The 2-F group directs lithiation to C3 (the methyl group) but can also be susceptible to nucleophilic attack by the alkyl lithium.

Procedure:

- Conditions: Anhydrous THF, -78°C.
- Base: LDA (Lithium Diisopropylamide) is preferred over n-BuLi to avoid nucleophilic attack at C2 or C6.

- Execution:
 - Cool substrate (1.0 equiv) in THF to -78°C.
 - Add LDA (1.1 equiv) dropwise over 20 min. The solution typically turns deep red/orange (formation of the benzylic anion).
 - Stir for 30 min at -78°C.
 - Add electrophile (e.g., DMF, alkyl halide, ketone) rapidly.
- Quench: Acetic acid/THF mixture at -78°C.
- Outcome: Yields the C3-functionalized ethyl/propyl pyridine derivative.

Protocol C: Iridium-Catalyzed C-H Borylation (C6 Functionalization)

Context: Accessing the C6 position without pre-functionalization. The 3-Me and 4-cPr groups sterically block the C2-C5 region, directing the catalyst to the sterically accessible C6 position.

Procedure:

- Catalyst System:
(1.5 mol%) and dtbpy (4,4'-di-tert-butyl-2,2'-bipyridine) (3 mol%).
- Boron Source:
(Bis(pinacolato)diboron) (1.0 equiv).
- Solvent: THF or MTBE (0.5 M).
- Reaction: Heat at 60°C for 4-8 hours.
- Result: 4-Cyclopropyl-2-fluoro-3-methyl-5-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyridine (Wait, steric analysis: C5 is between cPr and H, C6 is adjacent to N. C6 is actually more acidic but C5 is sterically crowded. Correction: The most accessible C-H is at C6 or C5. However, C5 is flanked by the bulky cyclopropyl and the C6-H. C6 is flanked by N and C5.

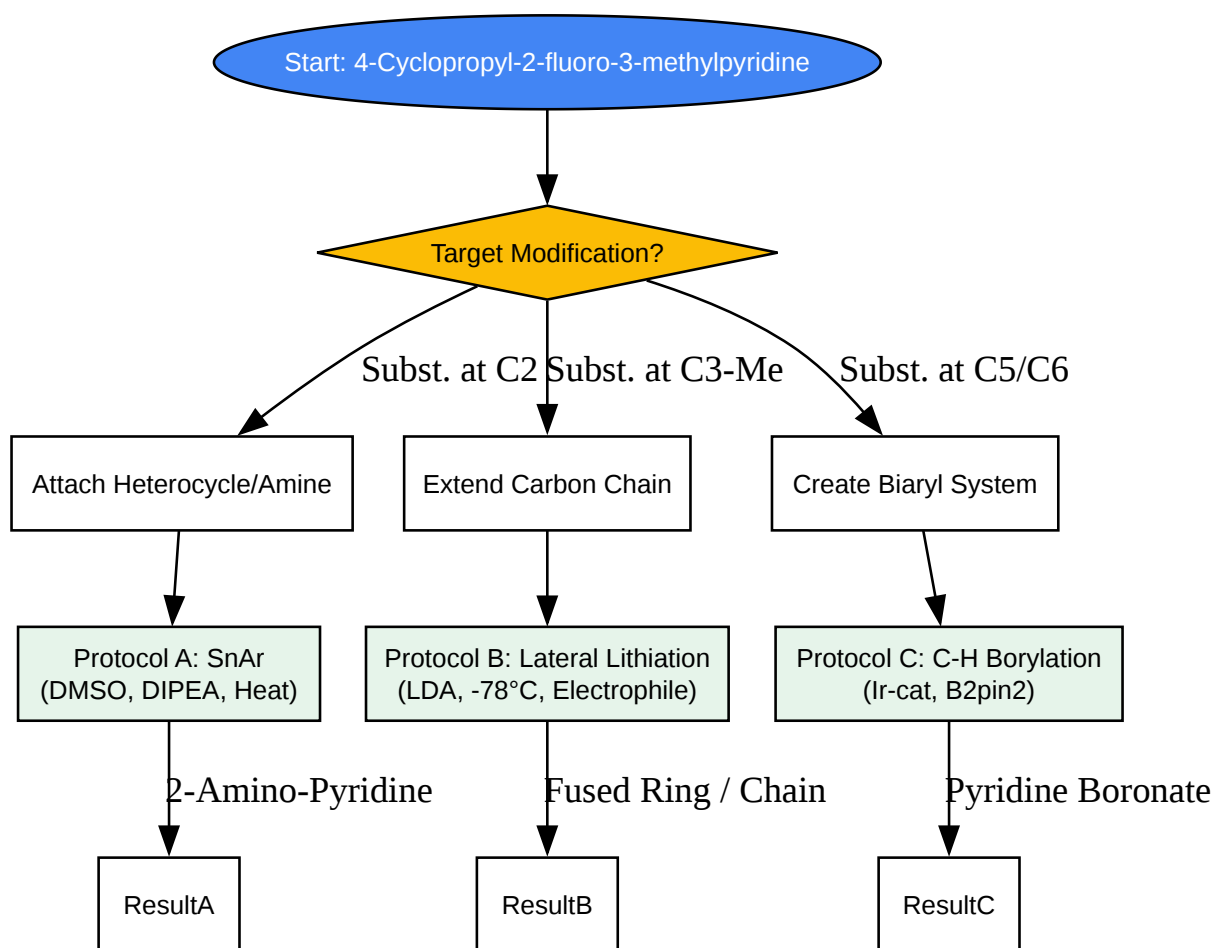
Typically, 2-substituted pyridines borylate at C4 or C5. With C4 blocked by cPr and C3 by Me, C5 is the likely site of borylation due to electronic directing effects of the ring nitrogen, unless sterics of cPr dominate. In 3,4-disubstituted pyridines, borylation often occurs at C5).

- Refined Expectation: Expect mixture of C5 and C6, with C5 favored electronically but C6 favored sterically. Experimental validation required.

Part 4: Data Summary & Specifications

Property	Specification	Notes
Appearance	Colorless to pale yellow oil	Low melting point solid upon refrigeration.
Boiling Point	~220°C (Predicted)	Vacuum distillation recommended.
Solubility	DCM, EtOAc, DMSO, MeOH	Poor solubility in water; high lipophilicity due to cPr.
Storage	2-8°C, Inert Atmosphere	Fluorine bond is stable, but pyridine N can oxidize over time.
CAS No.	2586126-09-0	Specific isomer.[2][3][4]
Precursor CAS	128071-79-4	4-Bromo-2-fluoro-3-methylpyridine.[5]

Part 5: Decision Tree for Experimental Design



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Figure 2: Experimental decision matrix for functionalizing the scaffold.

References

- Compound Identification: **4-Cyclopropyl-2-fluoro-3-methylpyridine**; CAS 2586126-09-0.[2]
[3][4] Available via and .
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